

In-depth Technical Guide: 3-(4-Methoxyphenyl)-2-phenylpropanoic Acid

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Compound of Interest

Compound Name: 3-(4-Methoxyphenyl)-2-phenylpropanoic acid

Cat. No.: B1361069

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the structural information, physicochemical properties, and available biological context for **3-(4-Methoxyphenyl)-2-phenylpropanoic acid**. Due to the limited availability of published experimental data for this specific compound, this guide also draws careful comparisons with structurally related molecules to provide a broader context for its potential characteristics and applications. All quantitative data is presented in structured tables, and where applicable, logical workflows are visualized.

Chemical Structure and Identification

3-(4-Methoxyphenyl)-2-phenylpropanoic acid is a carboxylic acid derivative characterized by a phenylpropanoic acid backbone with a 4-methoxyphenyl group attached to the C3 position and a phenyl group at the C2 position.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	3-(4-methoxyphenyl)-2-phenylpropanoic acid
CAS Number	4314-68-5
Molecular Formula	C ₁₆ H ₁₆ O ₃
Molecular Weight	256.30 g/mol
Canonical SMILES	COc1=CC=C(C=C1)CC(C2=CC=CC=C2)C(=O)O
InChI	InChI=1S/C16H16O3/c1-19-14-9-7-12(8-10-14)11-15(16(17)18)13-5-3-2-4-6-13/h2-10,15H,11H2,1H3,(H,17,18)

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **3-(4-Methoxyphenyl)-2-phenylpropanoic acid** are not widely available in the public domain. The available information is summarized below.

Table 2: Physicochemical Data

Property	Value	Source
Melting Point	119-120 °C	ECHEMI
Solubility	Data not available	-
Boiling Point	Data not available	-

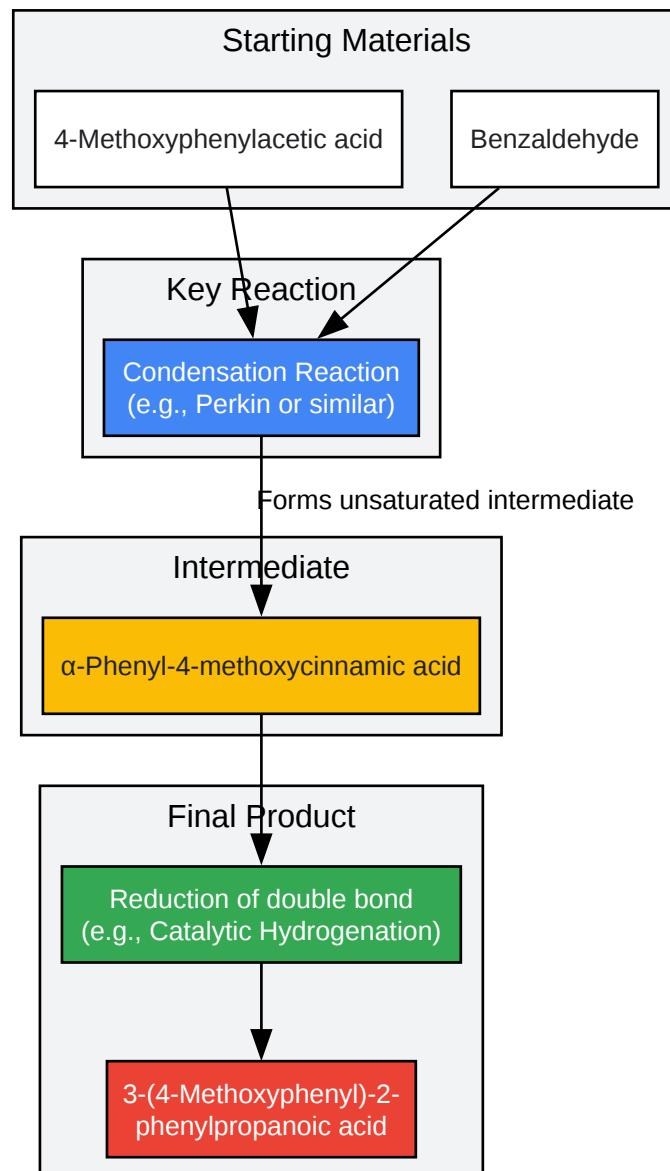
Spectroscopic Data

As of the latest literature review, detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **3-(4-Methoxyphenyl)-2-phenylpropanoic acid** (CAS: 4314-68-5) has not been identified in publicly accessible databases or publications. Researchers investigating this compound would need to perform these analyses as part of their characterization.

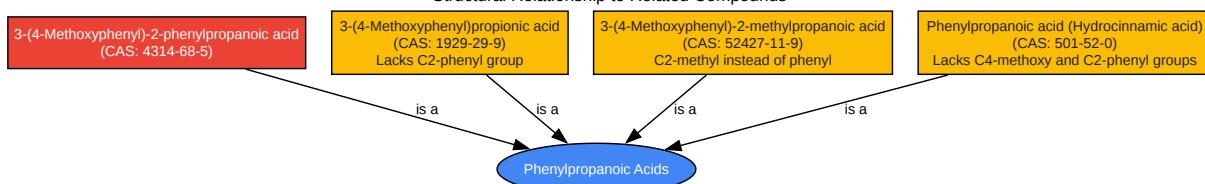
Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **3-(4-Methoxyphenyl)-2-phenylpropanoic acid** are not readily available. General synthetic strategies for related phenylpropanoic acid derivatives often involve reactions such as the Perkin, Knoevenagel, or Reformatsky reactions, followed by reduction and functional group manipulations. A potential synthetic approach is visualized in the workflow below.

Conceptual Synthetic Workflow



Structural Relationship to Related Compounds



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- To cite this document: BenchChem. [In-depth Technical Guide: 3-(4-Methoxyphenyl)-2-phenylpropanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1361069#3-4-methoxyphenyl-2-phenylpropanoic-acid-structural-information\]](https://www.benchchem.com/product/b1361069#3-4-methoxyphenyl-2-phenylpropanoic-acid-structural-information)

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